

A Comparative Guide to the UV-Vis Absorption Spectrum of 2-Nitropyrimidine

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Compound of Interest

Compound Name: 2-Nitropyrimidine

CAS No.: 630123-58-9

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For Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, this guide provides a detailed analysis of the ultraviolet-visible (UV-Vis) absorption characteristics of **2-Nitropyrimidine**. In the absence of readily available experimental spectra in surveyed literature, this document presents a predicted spectrum based on established computational methods and provides a comparative analysis with structurally related compounds. Furthermore, a comprehensive experimental protocol is detailed to enable researchers to acquire the spectrum of **2-Nitropyrimidine**, ensuring a self-validating system for compound characterization.

Introduction to 2-Nitropyrimidine and its Spectroscopic Importance

2-Nitropyrimidine is a heterocyclic aromatic compound of significant interest in medicinal chemistry and materials science. The pyrimidine core is a fundamental building block in numerous biologically active molecules, including nucleobases, while the nitro group, a strong electron-withdrawing moiety, can profoundly influence a molecule's electronic properties, reactivity, and potential as a chromophore.

Understanding the UV-Vis absorption spectrum of **2-Nitropyrimidine** is crucial for several reasons:

- **Purity Assessment:** UV-Vis spectroscopy offers a rapid and non-destructive method to assess the purity of synthesized **2-Nitropyrimidine**, as impurities may present their own characteristic absorption bands[1].
- **Quantitative Analysis:** Based on the Beer-Lambert Law, the concentration of **2-Nitropyrimidine** in solution can be accurately determined, which is vital for dose-response studies in drug development and reaction monitoring in synthetic chemistry[2].
- **Structural Elucidation:** The position and intensity of absorption bands provide insights into the electronic transitions within the molecule, helping to confirm its structural integrity and understand the influence of the nitro group on the pyrimidine ring's electronic structure.
- **Photophysical Studies:** For applications in photochemistry or as a photosensitizer, knowledge of the UV-Vis spectrum is the first step in characterizing the molecule's interaction with light.

Predicted UV-Vis Absorption Spectrum of 2-Nitropyrimidine

Due to the absence of published experimental data, the UV-Vis absorption spectrum of **2-Nitropyrimidine** has been predicted using Time-Dependent Density Functional Theory (TD-DFT), a reliable computational method for forecasting the electronic spectra of organic molecules[3].

The predicted spectrum is based on the electronic transitions between molecular orbitals. For **2-Nitropyrimidine**, the key transitions are expected to be $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ transitions. The $\pi \rightarrow \pi^*$ transitions, typically of high intensity, involve the excitation of an electron from a π bonding orbital to a π^* antibonding orbital within the aromatic system. The $n \rightarrow \pi^*$ transitions are of lower intensity and involve the promotion of an electron from a non-bonding orbital (e.g., on the nitrogen atoms) to a π^* antibonding orbital.

Based on the analysis of similar nitroaromatic compounds, **2-Nitropyrimidine** is predicted to exhibit a primary absorption maximum (λ_{max}) in the ultraviolet region. The nitro group's strong

electron-withdrawing nature is expected to cause a bathochromic (red) shift compared to unsubstituted pyrimidine.

Table 1: Predicted UV-Vis Absorption Maxima (λ_{max}) for **2-Nitropyrimidine** and Comparison with Related Compounds

Compound	Predicted/Experimental λ_{max} (nm)	Solvent	Reference/Note
2-Nitropyrimidine	~280 - 320	Methanol/Ethanol	Predicted based on computational models and data from related compounds.
Pyrimidine	243	Water	Experimental
Nitrobenzene	252	Hexane	Experimental[4]
4-Nitropyridine N-oxide	330-355	Various	Experimental[5]
2-Amino-5-nitropyrimidine	~330	Not specified	Experimental

Note: The predicted range for **2-Nitropyrimidine** is an educated estimation. The actual λ_{max} can be influenced by solvent polarity.

Causality of Spectral Features: A Deeper Look

The predicted absorption in the 280-320 nm range for **2-Nitropyrimidine** is attributed to a combination of electronic effects:

- $\pi \rightarrow \pi$ Transitions:* The conjugated π -system of the pyrimidine ring is the primary chromophore. The addition of the nitro group extends this conjugation and lowers the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO), leading to absorption at longer wavelengths compared to unsubstituted pyrimidine.

- **Intramolecular Charge Transfer (ICT):** The powerful electron-withdrawing nitro group (-NO₂) and the electron-rich pyrimidine ring can facilitate an intramolecular charge transfer transition. Upon absorption of UV radiation, electron density is partially transferred from the pyrimidine ring to the nitro group. This ICT character contributes significantly to the intensity and position of the main absorption band.

Comparative Analysis: The Influence of Structure on Absorption

A comparison with related molecules highlights the structural factors governing the UV-Vis absorption:

- **Parent Heterocycle (Pyrimidine):** Pyrimidine itself absorbs at a much shorter wavelength (around 243 nm). The significant red shift predicted for **2-Nitropyrimidine** underscores the powerful bathochromic effect of the nitro group.
- **Positional Isomers:** While no data was found for 4- and 5-nitropyrimidine, it is expected that the position of the nitro group would influence the λ_{max} . The electronic environment and the extent of charge transfer would differ, leading to distinct spectral signatures for each isomer.
- **Effect of Additional Substituents:** The presence of other functional groups on the pyrimidine ring would further modify the spectrum. For instance, an electron-donating group, such as an amino group in 2-amino-5-nitropyrimidine, leads to a significant bathochromic shift due to an enhanced "push-pull" electronic effect, resulting in absorption at even longer wavelengths.

Experimental Protocol for Acquiring the UV-Vis Spectrum of 2-Nitropyrimidine

To validate the predicted spectrum and obtain accurate experimental data, the following detailed protocol for UV-Vis spectrophotometry is provided. This protocol is designed to be a self-validating system, ensuring accuracy and reproducibility.

I. Instrumentation and Materials

- **Spectrophotometer:** A dual-beam UV-Vis spectrophotometer capable of scanning from at least 200 nm to 400 nm.

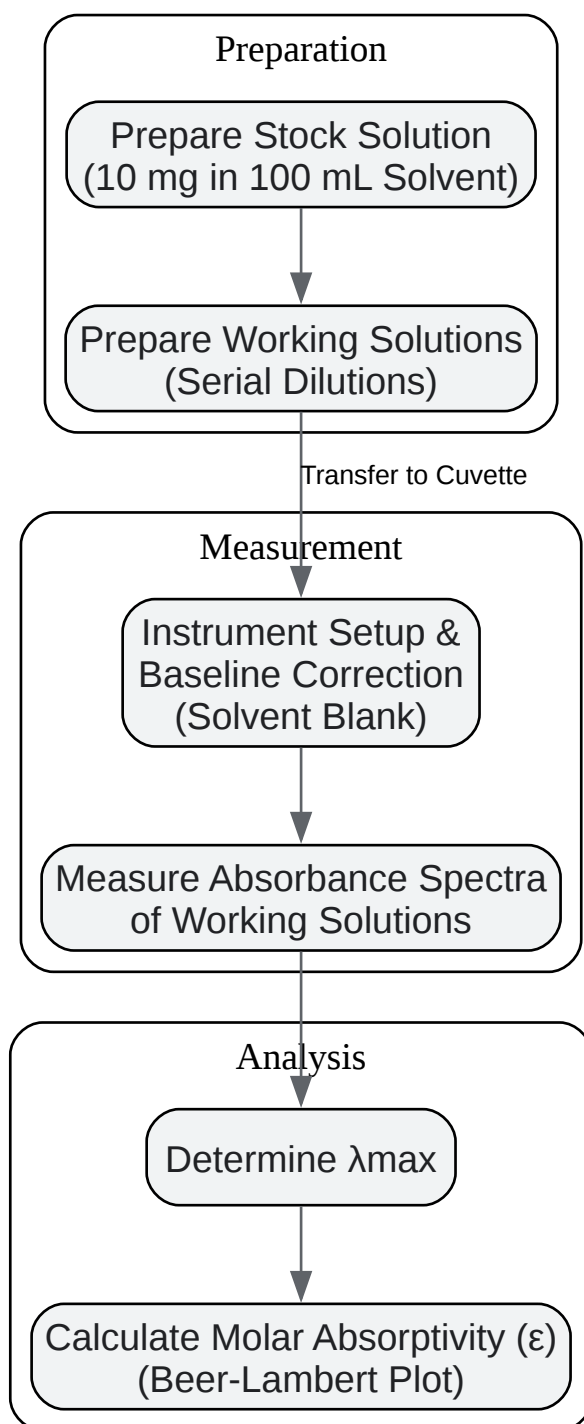
- Cuvettes: A matched pair of 1 cm path length quartz cuvettes. Quartz is essential for measurements below 340 nm as glass and plastic absorb in this region[6].
- Solvents: Spectroscopic grade solvents (e.g., ethanol, methanol, acetonitrile, and water). The choice of solvent is critical as it can influence the λ_{max} .
- **2-Nitropyrimidine** Sample: Of the highest possible purity.
- Analytical Balance: For accurate weighing of the sample.
- Volumetric Flasks and Pipettes: Class A, for the preparation of accurate solutions.

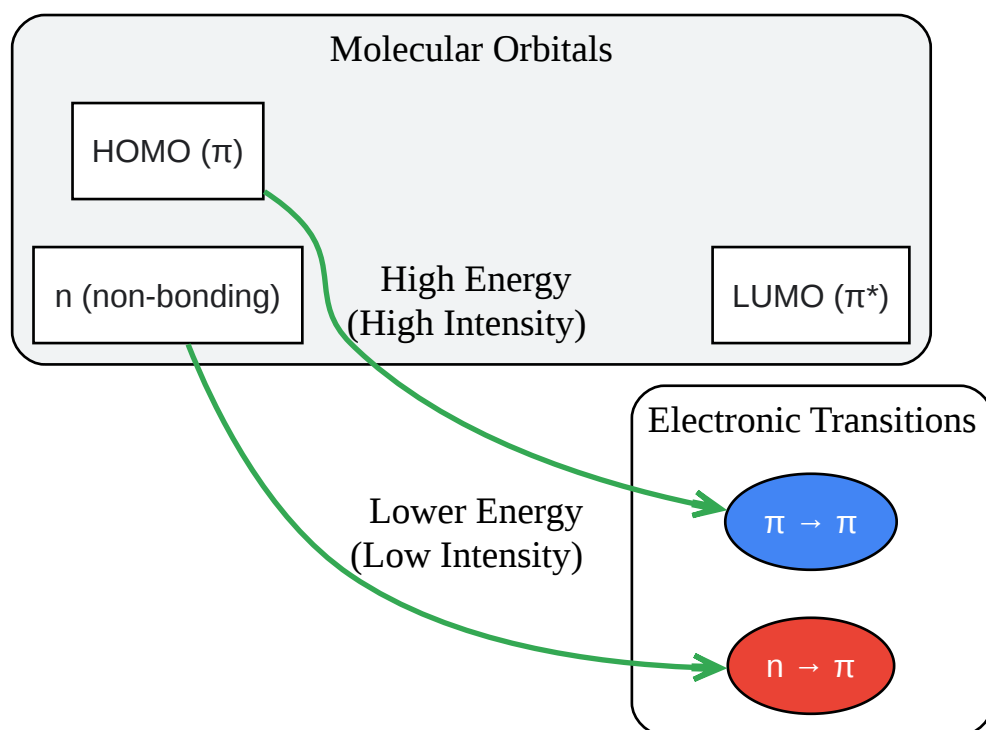
II. Step-by-Step Experimental Workflow

- Preparation of Stock Solution:
 - Accurately weigh approximately 10 mg of **2-Nitropyrimidine**.
 - Dissolve the sample in a 100 mL volumetric flask using the chosen spectroscopic grade solvent (e.g., ethanol). Ensure complete dissolution. This will be your stock solution.
 - Calculate the precise molar concentration of the stock solution.
- Preparation of Working Solutions:
 - Perform serial dilutions of the stock solution to prepare a series of working solutions with concentrations that will result in an absorbance reading between 0.1 and 1.0 AU (Absorbance Units). This range ensures linearity according to the Beer-Lambert law. A typical starting concentration for a screening experiment would be in the range of 10^{-4} to 10^{-5} M.
- Instrument Setup and Blanking:
 - Turn on the spectrophotometer and allow the lamps to warm up for at least 30 minutes to ensure a stable output[4].
 - Set the wavelength range for scanning (e.g., 200-400 nm).

- Fill both the sample and reference cuvettes with the pure solvent.
- Place the cuvettes in the respective holders in the spectrophotometer.
- Perform a baseline correction (autozero) to subtract the absorbance of the solvent and the cuvettes.
- Sample Measurement:
 - Empty the sample cuvette and rinse it with a small amount of the most dilute working solution before filling it with that solution.
 - Place the sample cuvette back into the spectrophotometer.
 - Run the scan to obtain the absorption spectrum.
 - Record the wavelength of maximum absorbance (λ_{max}) and the absorbance value at this wavelength.
 - Repeat the measurement for all prepared working solutions, moving from the most dilute to the most concentrated.
- Data Analysis:
 - Overlay the spectra obtained from the different concentrations. The λ_{max} should remain consistent.
 - To determine the molar absorptivity (ϵ), plot a graph of absorbance at λ_{max} versus the concentration of the solutions.
 - According to the Beer-Lambert law ($A = \epsilon bc$, where A is absorbance, ϵ is the molar absorptivity, b is the path length (1 cm), and c is the concentration), the slope of the resulting straight line will be the molar absorptivity.

III. Experimental Workflow Diagram





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